

BuChE-IN-7 chemical structure and properties

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Compound of Interest

Compound Name: BuChE-IN-7

Cat. No.: B12401698

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BuChE-IN-7: A Technical Whitepaper

This document provides a detailed technical overview of **BuChE-IN-7**, a dual inhibitor of acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE), for researchers, scientists, and professionals in drug development. It covers the chemical structure, properties, and associated experimental methodologies.

Chemical Structure and Properties

BuChE-IN-7, also referred to as compound (R)-29 in some literature, is a potent and selective inhibitor of butyrylcholinesterase. Its chemical and physical properties are summarized below.

Table 1: Chemical and Physical Properties of **BuChE-IN-7**

| Property | Value | Source |
|------------------------------|---|--------|
| Molecular Formula | C ₂₅ H ₃₄ N ₂ O ₂ | [1] |
| Molecular Weight | 394.5 g/mol | [1] |
| IUPAC Name | N-[(2R)-3-(cyclohexylmethylamino)-2-hydroxypropyl]-3,3-diphenylpropanamide | [1] |
| Canonical SMILES | C1CCC(CC1)CNC--INVALID-LINK--O | [1] |
| InChI Key | InChI=1S/C25H34N2O2/c28-24(26-15-23(29)16-27-14-20-10-4-1-5-11-20)13-12-25(21-6-2-1-3-7-21)22-8-4-1-5-9-22/h1-9,20,23,27,29H,10-16H2/t23-/m1/s1 | [1] |
| Computed XLogP3 | 4.2 | [1] |
| Hydrogen Bond Donor Count | 3 | [1] |
| Hydrogen Bond Acceptor Count | 3 | [1] |
| Rotatable Bond Count | 9 | [1] |

Biological Activity and Pharmacological Properties

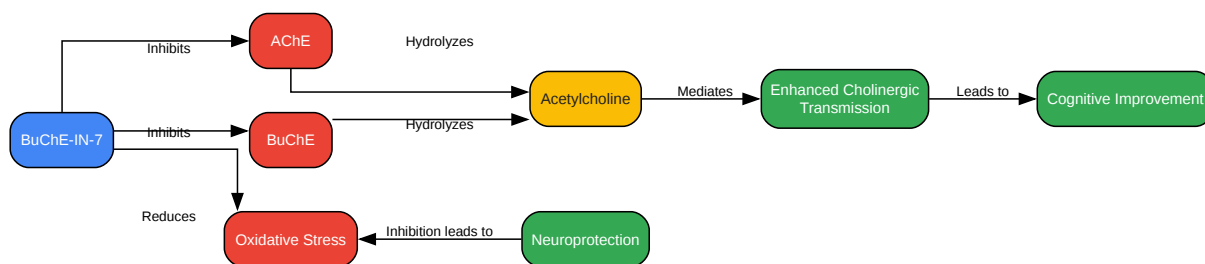
BuChE-IN-7 is a dual inhibitor of both acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE), with a higher selectivity for BuChE. This dual inhibition is a promising strategy in the context of Alzheimer's disease, as both enzymes are involved in the hydrolysis of the neurotransmitter acetylcholine.

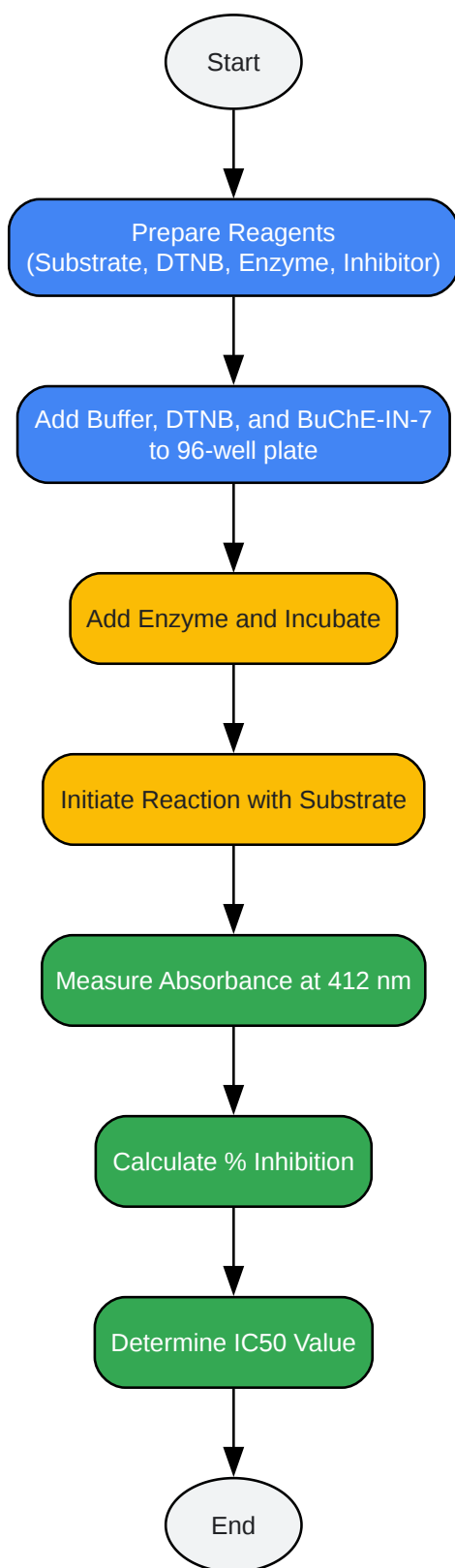
Table 2: In Vitro Biological Activities of **BuChE-IN-7**

| Target | Activity Type | Value | Species | Source |
|--|------------------|---------|---------------|--------|
| Acetylcholinesterase (AChE) | IC ₅₀ | 0.15 µM | Not Specified | [2] |
| Butyrylcholinesterase (BuChE) | IC ₅₀ | 0.7 µM | Not Specified | [2] |
| human Butyrylcholinesterase (hBuChE) | IC ₅₀ | 40 nM | Human | [3] |
| equine Butyrylcholinesterase (eqBuChE) | IC ₅₀ | 80 nM | Equine | [3] |
| DPPH Radical Scavenging | IC ₅₀ | 46.9 µM | - | [2] |
| Ferrous Ion Chelation | IC ₅₀ | 15.7 µM | - | [2] |
| HT-22 cell cytotoxicity | IC ₅₀ | >80 µM | Murine | [2] |
| HepG2 cell cytotoxicity | IC ₅₀ | 2.85 µM | Human | [3] |

Mechanism of Action in Alzheimer's Disease

The therapeutic potential of **BuChE-IN-7** in Alzheimer's disease (AD) stems from its ability to modulate the cholinergic system and exhibit neuroprotective effects. In AD, the levels of acetylcholine, a neurotransmitter crucial for learning and memory, are reduced. By inhibiting both AChE and BuChE, **BuChE-IN-7** increases the synaptic levels of acetylcholine. Furthermore, BuChE activity increases as AD progresses, making its inhibition a valuable therapeutic strategy.[4] Beyond cholinergic enhancement, **BuChE-IN-7** demonstrates antioxidant properties by scavenging free radicals and chelating metal ions, which helps to mitigate the oxidative stress implicated in AD pathology.[2]





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